

# The Crystal Structure of Hexaaquaaluminum Compounds: A Technical Guide

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## Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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**Abstract:** The hexaaquaaluminum(III) cation,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ , is a fundamental species in aqueous aluminum chemistry and forms the core of numerous crystalline compounds. Its structure and the influence of counter-ions on the crystal lattice are of significant interest to researchers in materials science, geochemistry, and drug development. This guide provides a detailed overview of the crystal structure of hexaaquaaluminum compounds, summarizing key crystallographic data, outlining the experimental protocols for their determination, and illustrating the foundational molecular geometry and analytical workflows.

## The Hexaaquaaluminum(III) Cation: Core Geometry

The aluminum(III) ion ( $\text{Al}^{3+}$ ) typically exhibits a coordination number of six in aqueous environments, bonding with six water molecules to form the stable hexaaquaaluminum(III) complex ion,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ .<sup>[1][2][3]</sup> The six water molecules act as ligands, donating a lone pair of electrons from the oxygen atom to the vacant orbitals of the central aluminum ion.<sup>[3]</sup> This coordination results in a well-defined and slightly distorted octahedral geometry.<sup>[4]</sup> The average Al-O bond distance within this octahedron is consistently reported to be approximately 1.87 to 1.88 Å.<sup>[4]</sup> The overall crystal structure is then formed by the arrangement of these cations with their corresponding counter-anions and, often, additional water molecules of crystallization, all interconnected by an extensive network of hydrogen bonds.<sup>[4][5][6]</sup>

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